

Publish Comparison Guide: Spectroscopic Analysis & Structural Confirmation of 3-(Methylthio)-4-Pyridinecarboxaldehyde

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Compound of Interest

Compound Name: 4-Pyridinecarboxaldehyde, 3-(methylthio)-
CAS No.: 650628-88-9
Cat. No.: B12602899

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Executive Summary

Target Compound: **4-Pyridinecarboxaldehyde, 3-(methylthio)-** CAS: 106984-91-2
(Generic/Isomer Class) | Formula: C_7H_7NOS | MW: 153.20 g/mol

This guide provides a rigorous technical comparison for researchers validating the structural integrity of 3-(methylthio)-4-pyridinecarboxaldehyde (3-MTPC). As a bioisostere for methoxy-substituted pyridines and a metabolic precursor in kinase inhibitor synthesis, 3-MTPC requires precise differentiation from its synthetic precursors (e.g., 3-bromo-4-pyridinecarboxaldehyde) and regioisomers.

This document contrasts 3-MTPC with its two primary commercial alternatives/precursors:

- 3-Bromo-4-pyridinecarboxaldehyde (3-BrPC): The standard electrophilic precursor.

- 2-Chloro-3-(methylthio)-4-pyridinecarboxaldehyde (2-Cl-3-MTPC): A common scaffold for further functionalization.

Structural & Reactivity Profile[1]

Chemical Causality & Design

The introduction of the methylthio (-SMe) group at the C3 position alters the electronic landscape of the pyridine ring compared to the halogenated precursors.

- **Electronic Effect:** The -SMe group acts as a weak σ -acceptor (inductive withdrawal) but a strong π -donor (resonance). This increases electron density at the C2 and C6 positions relative to the 3-bromo analog, potentially deactivating the aldehyde towards nucleophilic attack (e.g., Schiff base formation) compared to the highly electron-deficient 3-BrPC.
- **Solubility:** The lipophilic SMe moiety improves solubility in non-polar organic solvents (DCM, Toluene) compared to the more polar unsubstituted isonicotinaldehyde.

Comparative Specifications Table

Feature	Target: 3-(Methylthio)-4-Pyridinecarboxaldehyde	Alt 1: 3-Bromo-4-Pyridinecarboxaldehyde	Alt 2: 2-Chloro-3-(methylthio)-4-Pyridinecarboxaldehyde
Formula	C ₇ H ₇ NOS	C ₆ H ₄ BrNO	C ₇ H ₆ ClNOS
MW	153.20	186.01	187.65
State	Yellow Oil / Low-melting Solid	Solid (mp 81-82 °C)	Solid
Aldehyde Reactivity	Moderate (SMe resonance donation)	High (Br inductive withdrawal)	High (Cl + SMe inductive withdrawal)
Key NMR Signal	δ 2.45-2.55 (s, 3H, SMe)	No aliphatic signal	δ 2.50 (s, 3H, SMe)
Aromatic Region	3 Protons (H2, H5, H6)	3 Protons (H2, H5, H6)	2 Protons (H5, H6)

Spectroscopic Analysis & Confirmation Protocols

NMR Structural Confirmation Strategy

The most critical challenge is distinguishing the target from the 3-bromo precursor (incomplete reaction) and the 2-chloro analog (if used as a starting material).

Protocol: ^1H NMR Validation (400 MHz, CDCl_3)

- Sample Prep: Dissolve ~10 mg in 0.6 mL CDCl_3 . Filter if insoluble solids remain (inorganic salts).
- Acquisition: Standard proton pulse sequence (zg30), 16 scans, D1 = 1.0 sec.
- Analysis Logic:
 - Step 1: Check Aliphatic Region (2.0 - 3.0 ppm).
 - Target: Sharp singlet at ~2.5 ppm (S- CH_3).
 - 3-BrPC: Clean baseline (absence confirms no SMe).
 - Step 2: Check Aromatic Region (7.0 - 9.0 ppm).
 - Target: Requires 3 distinct signals.
 - H2: Singlet (or fine doublet) at ~8.5 ppm (deshielded by N and SMe).
 - H6: Doublet at ~8.6 ppm (α to Nitrogen).
 - H5: Doublet at ~7.6 ppm (β to Nitrogen).
 - 2-Cl-3-MTPC: Only 2 signals (H5 and H6). The H2 singlet is absent due to Cl substitution.
 - Step 3: Aldehyde Proton.
 - Target: Singlet at ~10.2 ppm. Note: The SMe group may cause a slight upfield shift vs. the Br analog due to resonance shielding.

Mass Spectrometry (MS) Workflow

- Method: LC-MS (ESI+) or GC-MS (EI).
- Target (3-MTPC):
 - Parent Ion: m/z 154 $[M+H]^+$ (ESI) or 153 $[M]^+$ (EI).
 - Fragmentation (EI): Look for loss of -CHO (29)
 m/z 124, followed by loss of -Me (15) or -SMe (47).
- Impurity Flag:
 - m/z 186/188 (1:1 ratio): Indicates unreacted 3-Bromo precursor.
 - m/z 188/190 (3:1 ratio): Indicates 2-Chloro analog contamination.

Infrared (IR) Fingerprinting

- C=O Stretch: Strong band at 1695-1705 cm^{-1} .
- C-S Stretch: Weak/Medium band at 680-720 cm^{-1} (Absent in 3-BrPC).
- C-Br Stretch (Impurity): Strong band at ~1050-1070 cm^{-1} (Specific to 3-BrPC).

Experimental Workflow: Synthesis & Purification Validation

Autonomy Note: This section provides a self-validating workflow for synthesizing the target from the 3-bromo precursor, ensuring high purity for analysis.

Reaction: Nucleophilic Aromatic Substitution (S_NAr)

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3-Br-4-CHO-Py + NaSMe

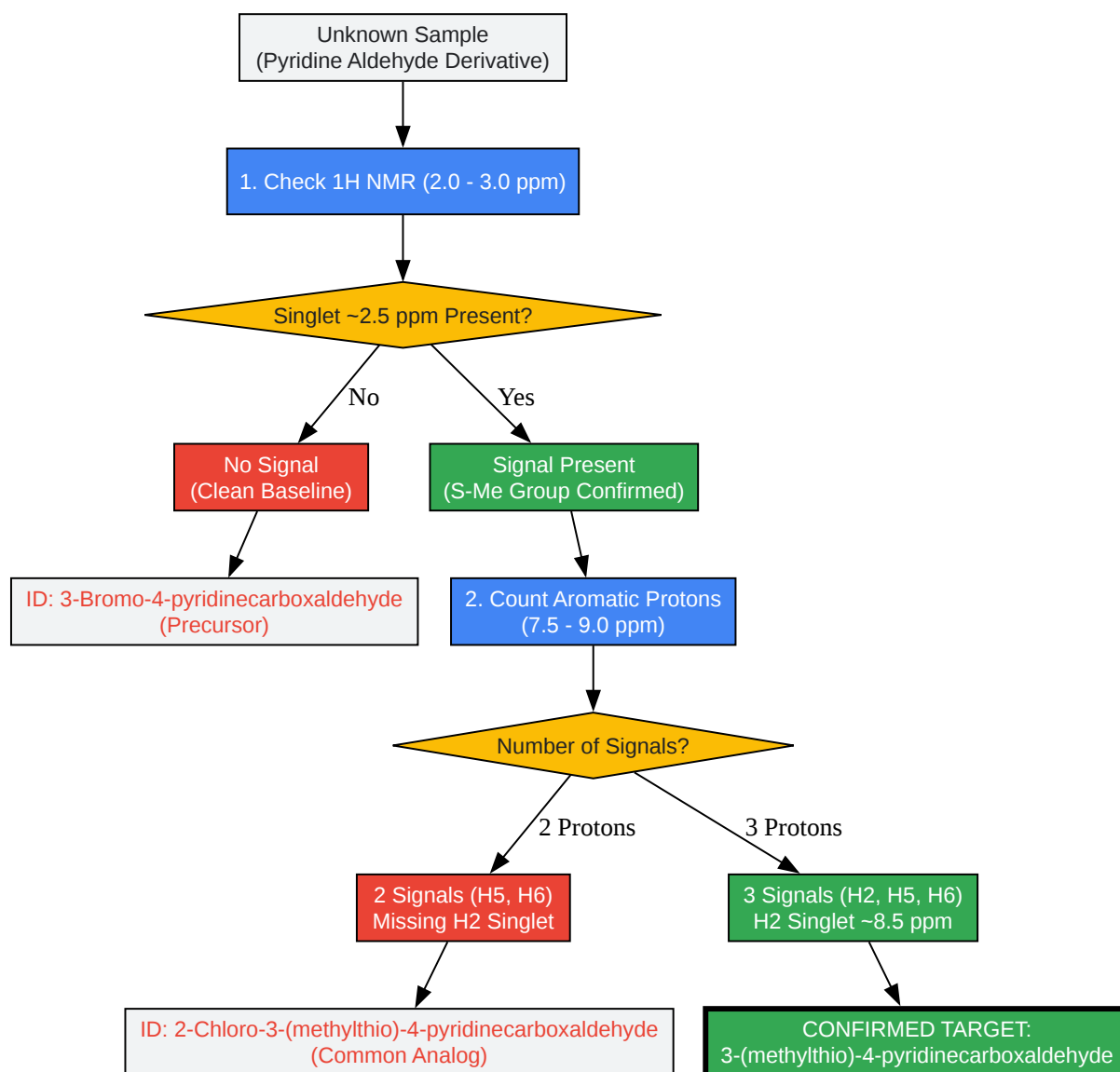
3-SMe-4-CHO-Py + NaBr

Step-by-Step Protocol:

- Setup: Charge a flame-dried flask with 3-bromo-4-pyridinecarboxaldehyde (1.0 eq) and anhydrous DMF (0.5 M).
- Reagent Addition: Add Sodium Thiomethoxide (NaSMe, 1.1 eq) at 0°C under N₂ atmosphere. Causality: Low temp prevents polymerization of the aldehyde.
- Reaction: Warm to RT and stir for 2-4 hours. Monitor by TLC (20% EtOAc/Hexane).
 - TLC Check: Product will be more polar (lower R_f) than the bromo starting material.
- Workup: Dilute with Et₂O, wash with water (3x) to remove DMF/salts. Dry organic layer over Na₂SO₄.
- Purification: Silica gel chromatography (Gradient: 0
30% EtOAc/Hexane).
- Validation: Run ¹H NMR immediately. Aldehydes oxidize to carboxylic acids over time; store under Argon at -20°C.

Visualizing the Structural Confirmation Logic

The following diagram illustrates the decision tree for confirming the identity of 3-(methylthio)-4-pyridinecarboxaldehyde against its common analogs.



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Figure 1: NMR decision tree for distinguishing 3-(methylthio)-4-pyridinecarboxaldehyde from halogenated analogs.

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